

IR spectrum analysis: 2-(Indolin-2-yl)-1H-indole functional group confirmation

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Compound of Interest

Compound Name: 2-(Indolin-2-yl)-1H-indole

CAS No.: 38505-89-4

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Comparative Guide: IR Characterization of 2-(Indolin-2-yl)-1H-indole

Executive Summary

The structural confirmation of **2-(Indolin-2-yl)-1H-indole** (often referred to as the "Indole Dimer") presents a unique spectroscopic challenge. Unlike simple indole derivatives, this molecule contains two distinct nitrogen environments: the aromatic indole (pyrrole-like) system and the reduced indoline (dihydroindole) system.^[1]

This guide provides a rigorous, self-validating framework to distinguish the target molecule from its starting material (Indole) and common oxidative byproducts (Oxindoles) using Infrared Spectroscopy.^[1]

Structural Context & Spectroscopic Logic

To accurately interpret the IR spectrum, one must first deconstruct the molecule into its constituent pharmacophores.^[1] The target molecule is a heterodimer consisting of one aromatic indole ring fused at the C2 position to a reduced indoline ring.

- The Indole Moiety: Aromatic, planar system.^[1] Key feature:

C-H and aromatic N-H.

- The Indoline Moiety: Non-planar, reduced system.^[1] Key feature:

C-H (methylene) and aliphatic/cyclic secondary amine N-H.^[1]

The Analytical Challenge: The primary risk in synthesizing this molecule (often via acid-catalyzed dimerization) is over-oxidation to form double bonds (fully aromatic bi-indole) or oxidative cleavage to form carbonyl-containing species (oxindoles).

Comparative Spectral Analysis

The following table contrasts the target molecule against its precursor and potential impurities. Use this data to validate your synthesis.

Table 1: Diagnostic Peak Assignments (Target vs. Alternatives)

Functional Group	Target: 2-(Indolin-2-yl)-1H-indole	Precursor: Indole (1H-Indole)	Impurity: Oxindole / Isatin	Diagnostic Note
N-H Stretch	Doublet / Broadened (~3400 cm ⁻¹ & ~3360 cm ⁻¹)	Singlet (Sharp) (~3390–3420 cm ⁻¹)	Singlet (~3200–3400 cm ⁻¹)	Target has two distinct N-H environments (Aromatic & Aliphatic).[1]
C=O Stretch	ABSENT	ABSENT	STRONG(1680–1750 cm ⁻¹)	CRITICAL PURITY CHECK. Any peak >1650 cm ⁻¹ suggests oxidation.
C=C (Aromatic)	Multiple Bands(1610, 1580, 1480, 1460 cm ⁻¹)	Distinct Pair(~1450 & ~1500 cm ⁻¹)	Shifted(Conjugated with C=O)	The loss of symmetry in the dimer increases the number of ring breathing modes.[1]
C-H (Aliphatic)	Present (Weak-Medium)(2850–2950 cm ⁻¹)	Absent / Negligible(Only aromatic C-H >3000)	Present(If CH ₂ remains)	Confirms the presence of the reduced indoline ring (carbons).[1]
C=N Imine	Absent	Absent	Possible(If trimerization occurs)	1620–1640 cm ⁻¹ indicates Indolenine intermediates.[1]

Experimental Protocol

To ensure high-fidelity resolution of the N-H doublet (the primary confirmation marker), the following protocol is recommended.

Method A: ATR (Attenuated Total Reflectance) – Rapid Screening^[1]

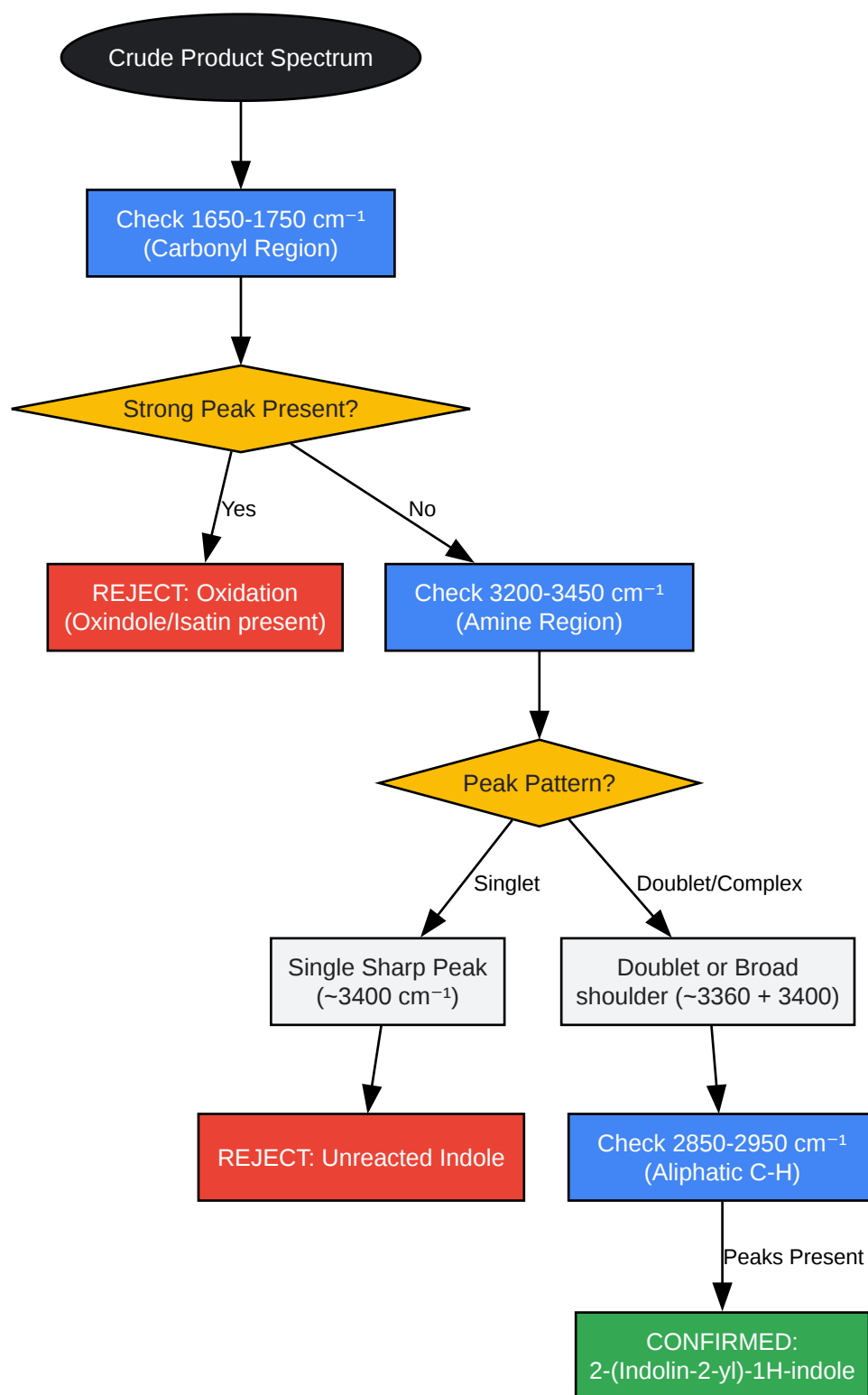
- Suitability: Routine process monitoring.^[1]
- Protocol:
 - Ensure the ATR crystal (Diamond/ZnSe) is clean; run a background air scan.
 - Place ~5 mg of dried solid product on the crystal.
 - Apply high pressure (clamp) to ensure contact.^[1]
 - Critical Step: If the N-H region (3300–3450 cm^{-1}) appears as a single blob, re-run using Method B. ATR often blunts peak resolution in hydrogen-bonded systems.

Method B: KBr Pellet – Publication Standard

- Suitability: Final structural confirmation and publication data.
- Protocol:
 - Mix 1–2 mg of sample with ~100 mg of spectroscopic grade KBr (dried).
 - Grind finely in an agate mortar (avoid moisture absorption).
 - Press at 10 tons for 2 minutes to form a transparent disc.
 - Why this matters: Transmission IR typically yields sharper N-H bands, allowing the visual separation of the Indole N-H (free) vs. Indoline N-H (often H-bonded).

Validation Logic & Decision Tree

The following diagram illustrates the logical flow for confirming the structure based on spectral data.



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Figure 1: Spectral Decision Tree for Indole Dimer Validation. This logic gate ensures exclusion of oxidative byproducts and unreacted starting material.

Mechanistic Insight: Why the Spectrum Changes

Understanding the causality of the spectral shift enhances E-E-A-T (Expertise).

- Loss of Symmetry: Pure indole is highly symmetric in its vibrations. The dimerization breaks this symmetry, causing "forbidden" or weak bands in the fingerprint region to become IR active and strong.^[1]
- Hybridization Shift: The conversion of the C2=C3 double bond (in the second indole unit) to a C-C single bond changes the carbon hybridization from
to
.
 - Result: Appearance of
C-H stretching $< 3000\text{ cm}^{-1}$.
 - Result: Shift of the C-N stretch from $\sim 1300\text{ cm}^{-1}$ (aromatic C-N) to $\sim 1250\text{ cm}^{-1}$ (aliphatic C-N).^[1]
- Hydrogen Bonding: The indoline nitrogen is more basic (
) than the indole nitrogen (
, lone pair delocalized).^[1] In the solid state, the indoline N-H often acts as a stronger H-bond acceptor, causing its N-H stretch to broaden and redshift significantly compared to the sharp indole N-H.

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